

Isomers of Dodecane and Their Boiling Points: A Technical Guide

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Compound of Interest

Compound Name: 5-Ethyl-2,4-dimethyloctane

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This in-depth technical guide explores the isomers of dodecane ($C_{12}H_{26}$) and their corresponding boiling points. Dodecane, with its 355 structural isomers, serves as an important model for understanding the relationship between molecular structure and physical properties in alkanes. This document provides a comprehensive overview of this relationship, detailed experimental protocols for boiling point determination, and a structured presentation of relevant data.

Introduction: The Influence of Molecular Structure on Boiling Point

Alkanes, such as dodecane, are nonpolar molecules that exhibit intermolecular attractions primarily through London dispersion forces. The strength of these forces, and consequently the boiling point of the substance, is influenced by two main factors:

- **Molecular Surface Area:** Larger, more linear molecules have a greater surface area, leading to more points of contact and stronger London dispersion forces between molecules. This

results in higher boiling points.

- **Molecular Branching:** Increased branching in an alkane's structure leads to a more compact, spherical shape. This reduces the effective surface area for intermolecular interactions, weakening the London dispersion forces and lowering the boiling point.

This guide will illustrate these principles using a selection of dodecane isomers, ranging from the linear n-dodecane to highly branched structures.

Data Presentation: Boiling Points of Selected Dodecane Isomers

The following table summarizes the boiling points of various dodecane isomers, showcasing the effect of different branching patterns.

Isomer Name	Structure	Degree of Branching	Boiling Point (°C)
n-Dodecane	$\text{CH}_3(\text{CH}_2)_{10}\text{CH}_3$	Unbranched	216.3
2-Methylundecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_8\text{CH}_3$	Single Branch	210
3-Methylundecane	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_7\text{CH}_3$	Single Branch	210.8[1]
4-Methylundecane	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}_3$	Single Branch	209.8[2]
5-Methylundecane	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	Single Branch	204[3]
2,2-Dimethyldecane	$(\text{CH}_3)_3\text{C}(\text{CH}_2)_7\text{CH}_3$	Branched	200.12 (est.)
2,4-Dimethyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	Branched	200.4[4]
2,5-Dimethyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$	Branched	188[5]
2,6-Dimethyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_3\text{CH}_3$	Branched	200.7[6]
2,9-Dimethyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}(\text{CH}_3)_2$	Branched	208[7]
2,2,3-Trimethylnonane	$(\text{CH}_3)_3\text{CCH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	Highly Branched	202[8][9]
2,2,3,3,4,4-Hexamethylhexane	$(\text{CH}_3)_3\text{CC}(\text{CH}_3)_2\text{C}(\text{CH}_3)_2\text{CH}_2\text{CH}_3$	Highly Branched	192

Experimental Protocols for Boiling Point Determination

The accurate determination of boiling points is crucial for characterizing and identifying liquid compounds. Two common methods are detailed below.

Siwoloboff's Method (Micro-scale)

This method is suitable for determining the boiling point of small quantities of a liquid.

Principle: A small sample of the liquid is heated in a tube containing an inverted capillary tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary, and upon slight cooling, the liquid is drawn up into the capillary.[\[10\]](#)

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube, oil bath, or a melting point apparatus)[\[10\]](#)
- Rubber band or other means of attachment

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is immersed in the heating bath.
- The bath is heated gently. Initially, air trapped in the capillary will expand and escape as bubbles.

- As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid is drawn up into the capillary tube.[\[10\]](#)

ASTM D86 - Standard Test Method for Distillation of Petroleum Products at Atmospheric Pressure

This method is a standardized procedure for determining the boiling range characteristics of petroleum products, including fractions containing dodecane isomers.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Principle: A 100 mL sample is distilled under controlled conditions. The temperatures at which various percentages of the sample evaporate and condense are recorded to characterize the boiling range of the substance.[\[13\]](#)

Apparatus:

- Distillation flask (125 mL)
- Condenser and cooling bath
- Flask support and heater
- Graduated receiving cylinder (100 mL)
- Calibrated thermometer or temperature measuring device

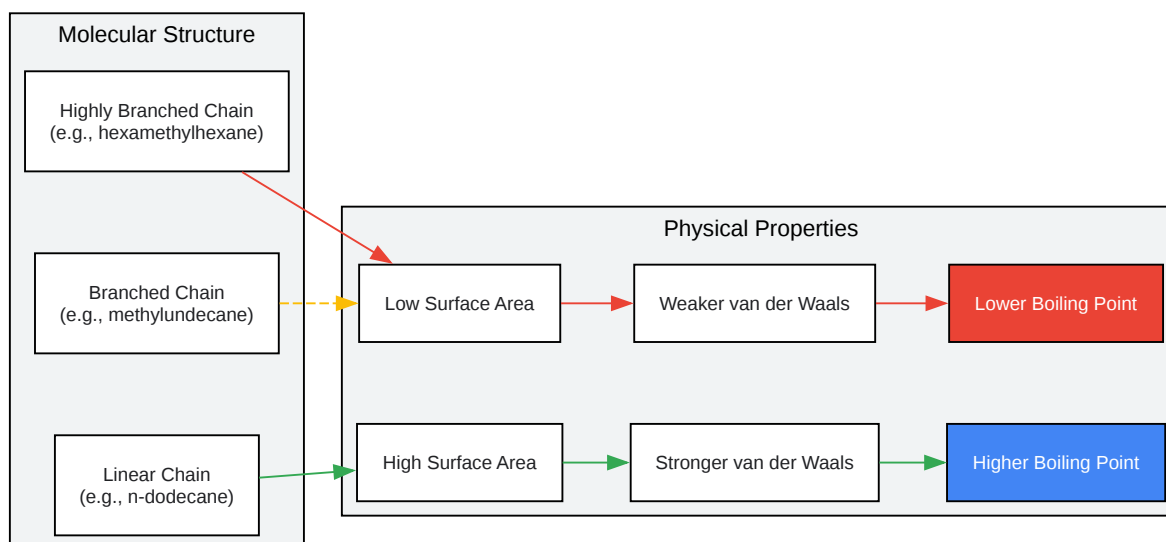
Procedure:

- A 100 mL sample is measured into the graduated cylinder and then transferred to the distillation flask.
- The distillation apparatus is assembled according to the ASTM D86 standard.
- The sample is heated at a regulated rate.

- The temperature at which the first drop of condensate falls from the condenser into the receiving cylinder is recorded as the Initial Boiling Point (IBP).[13]
- As the distillation proceeds, the vapor temperature is recorded as each 5% or 10% increment of volume is collected in the receiving cylinder.
- The Final Boiling Point (FBP) is the maximum temperature recorded during the test.[12]
- The total volume of condensate collected is also recorded.

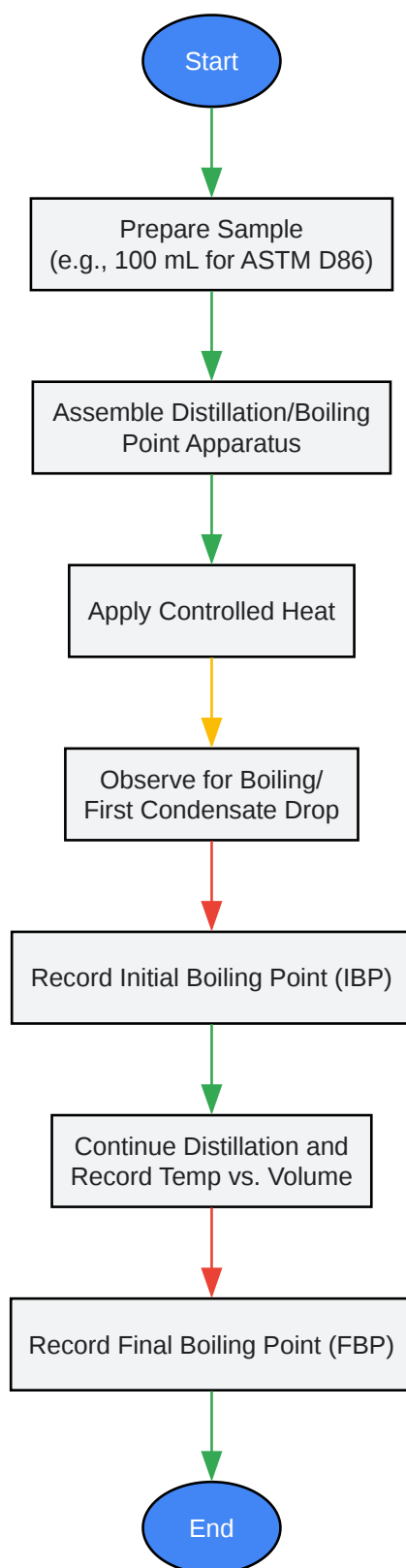
Visualization of Structure-Property Relationships

The following diagrams illustrate the logical relationships between the molecular structure of dodecane isomers and their boiling points, as well as a simplified workflow for experimental boiling point determination.



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Relationship between Dodecane Isomer Structure and Boiling Point.



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Simplified Workflow for Boiling Point Determination.

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